

# Proper Disposal of Pyraoxystrobin: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Pyraoxystrobin*

Cat. No.: *B1461943*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Pyraoxystrobin**, a broad-spectrum fungicide. Researchers, scientists, and drug development professionals must adhere to these procedures to ensure personal safety and environmental protection. Improper disposal of this pesticide is a violation of federal law.<sup>[1]</sup>

## Pre-Disposal and Waste Minimization

Before disposal, prioritize waste minimization strategies. Only prepare the amount of **Pyraoxystrobin** solution required for your immediate experimental needs.<sup>[2][3]</sup> If you have a small amount of excess, diluted pesticide, it may be possible to use it for its intended purpose according to the product label.<sup>[2][4]</sup> Never reuse **Pyraoxystrobin** containers for any other purpose.<sup>[2][4]</sup>

## Personal Protective Equipment (PPE)

When handling **Pyraoxystrobin** waste, wear appropriate personal protective equipment (PPE) to prevent exposure. This includes, but is not limited to:

- Chemical-resistant gloves<sup>[5][6]</sup>
- Protective clothing<sup>[1][6]</sup>
- Eye and face protection<sup>[1][6]</sup>

## Step-by-Step Disposal Procedures

### 1. Unused or Unwanted **Pyraoxystrobin**:

- Do not dispose of down the drain or in regular trash. **Pyraoxystrobin** is very toxic to aquatic life with long-lasting effects.[1][5][6][7] Discharge into drains, surface waters, or groundwater is prohibited.[6][7][8]
- Consult the product label for specific disposal instructions. The "Storage and Disposal" section of the pesticide label provides crucial guidance.[2][4]
- Contact your institution's Environmental Health and Safety (EHS) department. They will provide specific instructions for hazardous waste disposal in accordance with local, state, and federal regulations.
- If your institution does not have an EHS department, contact your State Pesticide or Environmental Control Agency or the nearest EPA Regional Office for guidance.[1] These agencies can direct you to a household hazardous waste collection program or a licensed hazardous waste disposal facility.[2][4]
- Store the waste in its original container, tightly closed, in a cool, dry, and well-ventilated area away from ignition sources.[1][8] The container should be clearly labeled.

### 2. Empty **Pyraoxystrobin** Containers:

- Triple rinse the container. Rinse the empty container thoroughly with water at least three times.[1]
- Dispose of the rinsate (rinse water) properly. The rinsate should be used as part of the pesticide application if possible, following label directions.[4] Do not pour the rinsate down the drain or onto the ground.[3][4]
- Render the container unusable. After triple rinsing, puncture or crush the container to prevent unauthorized reuse.[1]
- Dispose of the container in a sanitary landfill or by other approved state and local procedures.[9] Some locations may have container recycling programs; consult your local

disposal authorities.[1]

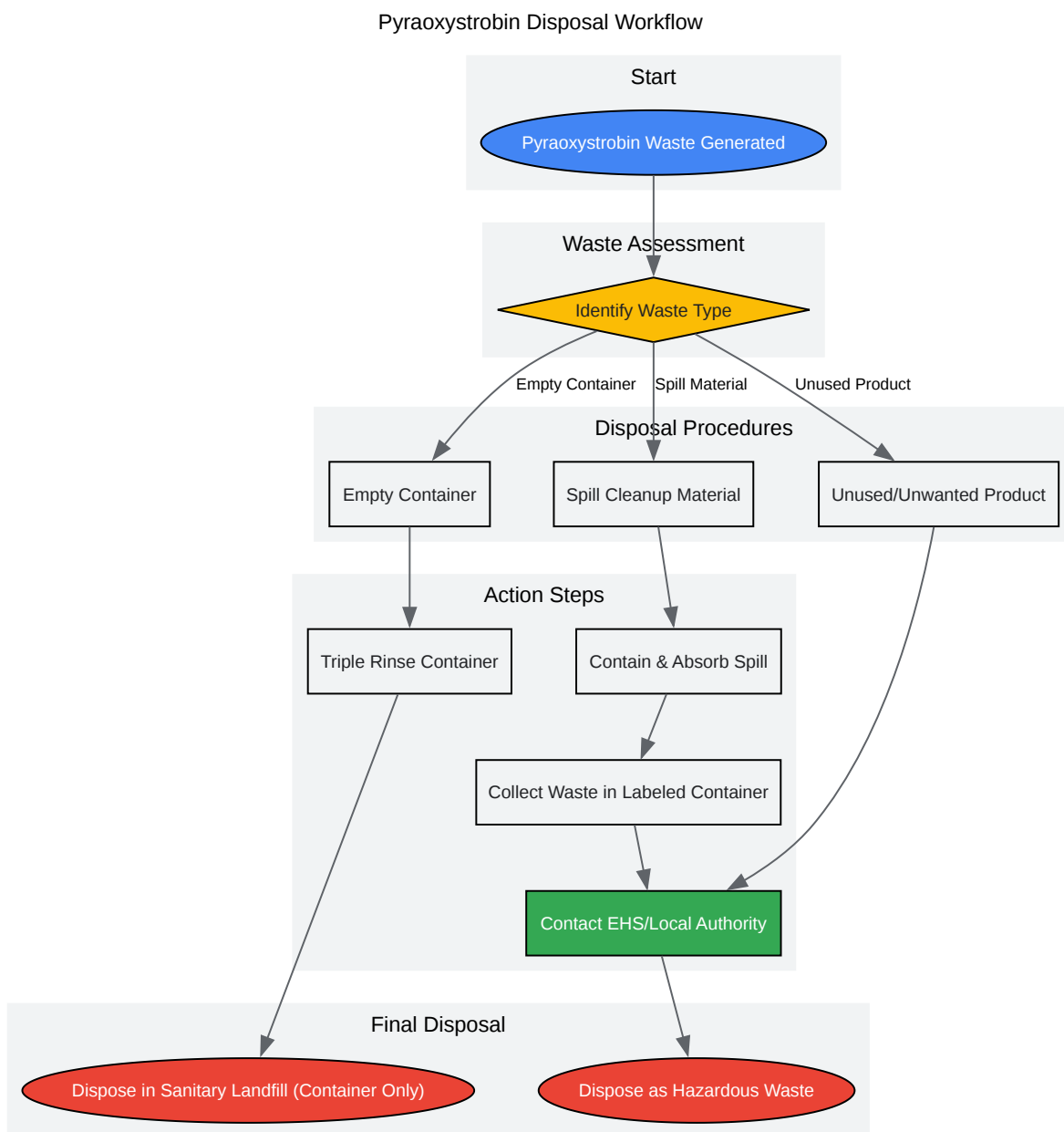
### 3. Spills and Contaminated Materials:

- In case of a spill, contain the material immediately. Use an absorbent, non-combustible material like sand, earth, or vermiculite to absorb the spill.[10][11]
- Sweep or shovel the absorbed material into a suitable, labeled container for disposal.[6][8]
- Clean the spill area thoroughly with water and detergent, observing environmental regulations.[6][7] Collect the wash water for approved disposal; do not allow it to enter drains.[8]
- Dispose of all contaminated materials (including PPE) as hazardous waste. Follow the same procedures outlined for unused **Pyraoxystrobin**.

## Quantitative Data

Parameter	Value/Information	Source
UN Number	UN 3077 (solid), UN 3082 (liquid)	[7]
Proper Shipping Name	ENVIRONMENTALLY HAZARDOUS SUBSTANCE, SOLID, N.O.S. (contains PYRACLOSTROBIN) or ENVIRONMENTALLY HAZARDOUS SUBSTANCE, LIQUID, N.O.S. (PYRACLOSTROBIN)	[7]
Hazard Class	9	
Packing Group	III	
Marine Pollutant	YES	[7]

## Pyraoxystrobin Disposal Workflow



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Caption: Logical workflow for the proper disposal of **Pyraoxystrobin** waste.

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## References

- 1. [download.basf.com](https://download.basf.com) [[download.basf.com](https://download.basf.com)]
- 2. [epa.gov](https://epa.gov) [[epa.gov](https://epa.gov)]
- 3. Storing and disposing of chemicals safely / RHS [[rhs.org.uk](https://rhs.org.uk)]
- 4. Disposal of Pesticides [[npic.orst.edu](https://npic.orst.edu)]
- 5. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 6. [download.basf.com](https://download.basf.com) [[download.basf.com](https://download.basf.com)]
- 7. [download.basf.com](https://download.basf.com) [[download.basf.com](https://download.basf.com)]
- 8. [siteone.com](https://siteone.com) [[siteone.com](https://siteone.com)]
- 9. [target-specialty.com](https://target-specialty.com) [[target-specialty.com](https://target-specialty.com)]
- 10. [vikingcropproduction.com](https://vikingcropproduction.com) [[vikingcropproduction.com](https://vikingcropproduction.com)]
- 11. [abraxis.eurofins-technologies.com](https://abraxis.eurofins-technologies.com) [[abraxis.eurofins-technologies.com](https://abraxis.eurofins-technologies.com)]
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